

# An In-depth Technical Guide to 3-Hydroxyphenylboronic Acid Pinacol Ester

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## Compound of Interest

**Compound Name:** 3-Hydroxyphenylboronic acid pinacol ester

**Cat. No.:** B1333623

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **3-Hydroxyphenylboronic acid pinacol ester**. The information is intended to support researchers and professionals in the fields of chemical synthesis and drug development.

## Core Chemical Properties

**3-Hydroxyphenylboronic acid pinacol ester**, also known as 3-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)phenol, is a versatile building block in organic synthesis, most notably in palladium-catalyzed cross-coupling reactions. Its physical and chemical properties are summarized below.

## Physical and Chemical Data

A compilation of the key physical and chemical data for **3-Hydroxyphenylboronic acid pinacol ester** is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>17</sub> BO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	220.07 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid	<a href="#">[2]</a>
Melting Point	94-98 °C	<a href="#">[1]</a>
Boiling Point	343.56 °C (Predicted)	
Solubility	Soluble in DMSO ( $\geq$ 100 mg/mL). <a href="#">[3]</a> Generally soluble in other organic solvents like chloroform, acetone, and ethers. <a href="#">[4]</a> Insoluble in water.	<a href="#">[3]</a> <a href="#">[4]</a>
pKa	The pKa of the phenolic hydroxyl group is estimated to be around 9.15, similar to that of resorcinol (3-hydroxyphenol). <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	214360-76-6	<a href="#">[1]</a>

## Spectroscopic Data

While a dedicated full spectral analysis for **3-Hydroxyphenylboronic acid pinacol ester** is not readily available in all public databases, typical spectroscopic characteristics can be inferred from its structure and data for analogous compounds.

<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Signals in the aromatic region (typically  $\delta$  7.0-7.8 ppm) corresponding to the protons on the phenyl ring. The substitution pattern will influence the multiplicity and coupling constants.
- Phenolic Proton: A broad singlet corresponding to the hydroxyl proton (OH), the chemical shift of which is concentration and solvent dependent.

- Pinacol Protons: A characteristic sharp singlet around  $\delta$  1.3 ppm, integrating to 12 protons, corresponding to the four equivalent methyl groups of the pinacol ester.

$^{13}\text{C}$  NMR (Carbon-13 Nuclear Magnetic Resonance):

- Aromatic Carbons: Signals in the aromatic region (typically  $\delta$  115-160 ppm). The carbon attached to the boron atom will have a characteristic chemical shift.
- Pinacol Carbons: Signals corresponding to the quaternary carbons and the methyl carbons of the pinacol group (typically around  $\delta$  84 ppm and  $\delta$  25 ppm, respectively).

FT-IR (Fourier-Transform Infrared Spectroscopy):

- O-H Stretch: A broad band in the region of 3200-3600  $\text{cm}^{-1}$  corresponding to the phenolic hydroxyl group.[8][9]
- C-H Stretch (Aromatic): Peaks typically appearing just above 3000  $\text{cm}^{-1}$ .[8][9]
- C-H Stretch (Aliphatic): Peaks typically appearing just below 3000  $\text{cm}^{-1}$  for the methyl groups of the pinacol ester.[8][9]
- C=C Stretch (Aromatic): Absorptions in the 1450-1600  $\text{cm}^{-1}$  region.[8][9]
- B-O Stretch: Strong absorptions typically in the 1300-1380  $\text{cm}^{-1}$  region.
- C-O Stretch: A strong band in the 1200-1300  $\text{cm}^{-1}$  region.[8][9]

Mass Spectrometry (MS): The mass spectrum would be expected to show a molecular ion peak ( $\text{M}^+$ ) corresponding to the molecular weight of the compound. Common fragmentation patterns would involve the loss of the pinacol group or fragments from the aromatic ring.[2][10][11]

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis of **3-Hydroxyphenylboronic acid pinacol ester** and its application in Suzuki-Miyaura cross-coupling reactions.

## Synthesis via Miyaura Borylation

A common and efficient method for the synthesis of arylboronic acid pinacol esters is the Miyaura borylation reaction. This involves the palladium-catalyzed cross-coupling of an aryl halide with a diboron reagent.

Reaction Scheme:

Figure 1: Synthesis of **3-Hydroxyphenylboronic acid pinacol ester**.

Materials:

- 3-Bromophenol
- Bis(pinacolato)diboron ( $B_2pin_2$ )
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ( $PdCl_2(dppf)$ )
- Potassium acetate (KOAc)
- Anhydrous 1,4-dioxane
- Argon or Nitrogen gas
- Standard glassware for inert atmosphere reactions

Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add 3-bromophenol (1.0 eq), bis(pinacolato)diboron (1.1 eq), potassium acetate (3.0 eq), and  $PdCl_2(dppf)$  (0.03 eq).
- Add anhydrous 1,4-dioxane to the flask.
- Heat the reaction mixture to 80 °C and stir for 12-24 hours, monitoring the reaction progress by TLC or GC-MS.
- After completion, cool the reaction mixture to room temperature.

- Dilute the mixture with ethyl acetate and filter through a pad of celite to remove inorganic salts.
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the desired **3-Hydroxyphenylboronic acid pinacol ester**.

## Application in Suzuki-Miyaura Cross-Coupling

**3-Hydroxyphenylboronic acid pinacol ester** is a key reagent in Suzuki-Miyaura cross-coupling reactions for the formation of C-C bonds, particularly in the synthesis of biaryl compounds.

Reaction Scheme:

Figure 2: Suzuki-Miyaura coupling using **3-Hydroxyphenylboronic acid pinacol ester**.

Materials:

- **3-Hydroxyphenylboronic acid pinacol ester**
- Aryl halide (e.g., aryl bromide or iodide)
- Tetrakis(triphenylphosphine)palladium(0) ( $\text{Pd}(\text{PPh}_3)_4$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Toluene
- Ethanol
- Water
- Argon or Nitrogen gas

- Standard reflux apparatus

Procedure:

- In a round-bottom flask, dissolve the aryl halide (1.0 eq) and **3-Hydroxyphenylboronic acid pinacol ester** (1.2 eq) in a mixture of toluene and ethanol.
- Add an aqueous solution of potassium carbonate (2.0 M, 2.0 eq).
- Degas the mixture by bubbling argon or nitrogen through the solution for 15-20 minutes.
- Add the palladium catalyst, tetrakis(triphenylphosphine)palladium(0) (0.05 eq), to the reaction mixture.
- Heat the mixture to reflux (typically 80-100 °C) and stir under an inert atmosphere until the starting materials are consumed (as monitored by TLC or GC-MS).
- Cool the reaction to room temperature and dilute with ethyl acetate.
- Separate the organic layer and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the residue by column chromatography on silica gel to yield the biaryl product.[\[12\]](#)[\[13\]](#)[\[14\]](#)

## Reaction Mechanisms

The utility of **3-Hydroxyphenylboronic acid pinacol ester** is primarily demonstrated through the catalytic cycles of the Miyaura borylation and Suzuki-Miyaura coupling.

## Miyaura Borylation Catalytic Cycle

The generally accepted mechanism for the Miyaura borylation is depicted below.

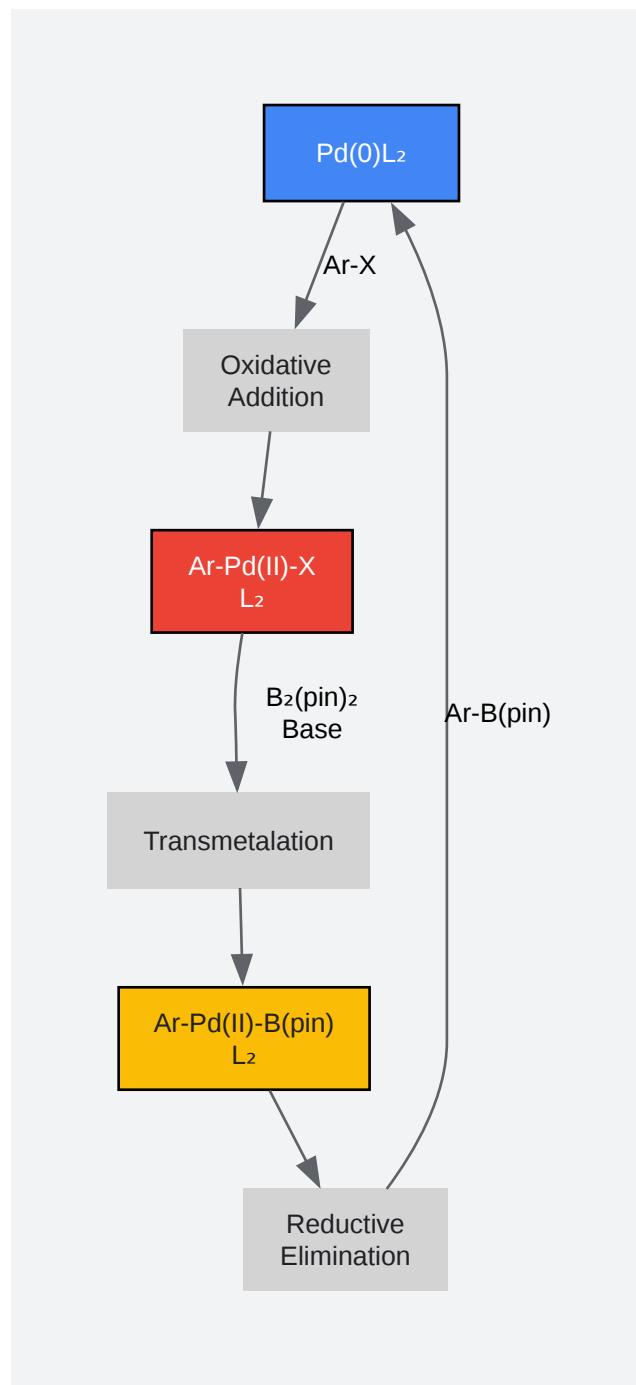
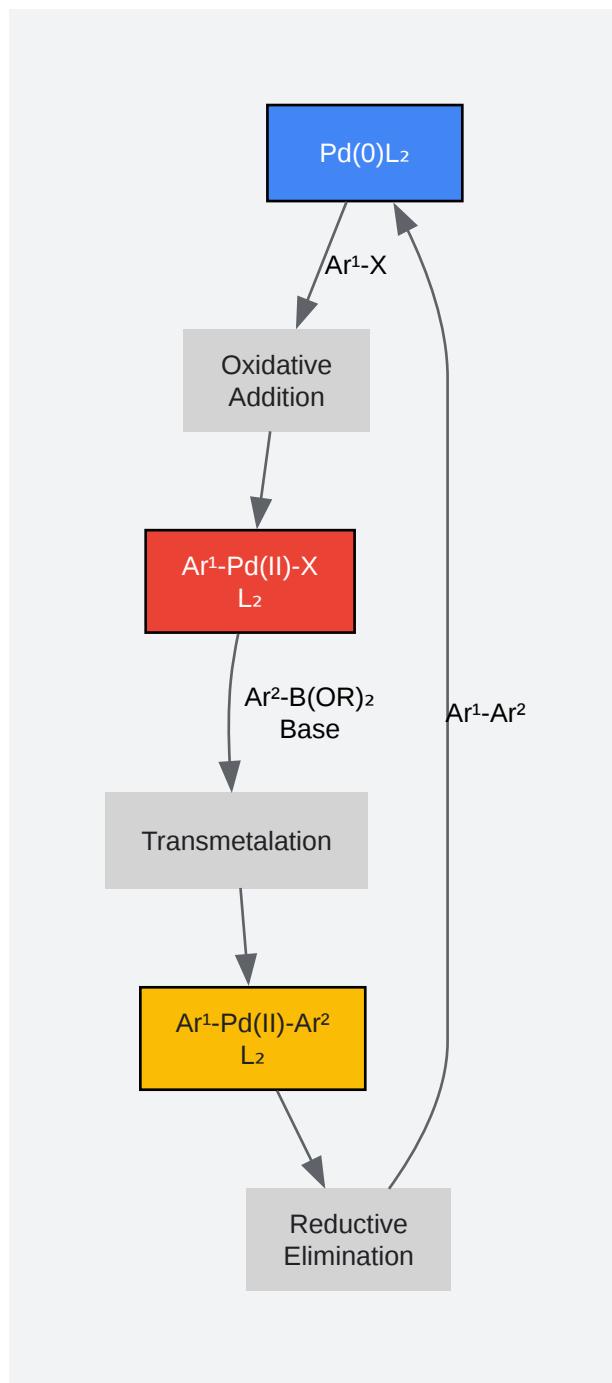
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Figure 3: Catalytic cycle of the Miyaura Borylation.

## Suzuki-Miyaura Coupling Catalytic Cycle

The catalytic cycle for the Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis.



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Figure 4: Catalytic cycle of the Suzuki-Miyaura Coupling.

## Safety and Handling

**3-Hydroxyphenylboronic acid pinacol ester** should be handled with appropriate safety precautions in a laboratory setting.

- Hazard Statements: Causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/ eye protection/ face protection.
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[2]

For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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## References

- 1. rsc.org [rsc.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. CN111072698A - Preparation method of hydroxyphenylboronic acid - Google Patents [patents.google.com]
- 5. Resorcinol | C6H6O2 | CID 5054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Resorcinol - Wikipedia [en.wikipedia.org]
- 7. chembk.com [chembk.com]
- 8. orgchemboulder.com [orgchemboulder.com]
- 9. uanlch.vscht.cz [uanlch.vscht.cz]
- 10. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 11. researchgate.net [researchgate.net]
- 12. organic-synthesis.com [organic-synthesis.com]
- 13. m.youtube.com [m.youtube.com]

- 14. chem.libretexts.org [chem.libretexts.org]
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